

Introduction: The Strategic Role of a Versatile Alkylating Agent

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Ethyl 2-(p-Toluenesulfonyloxy)acetate

CAS No.: 39794-75-7

Cat. No.: B1314657

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Ethyl 2-(p-toluenesulfonyloxy)acetate, commonly referred to as ethyl 2-(tosyloxy)acetate, is a bifunctional organic reagent of significant interest in synthetic chemistry. Its structure uniquely combines an ethyl ester moiety with a tosylate group. The true value of this molecule lies in the p-toluenesulfonate (tosylate) functional group, which serves as an exceptionally effective leaving group in nucleophilic substitution reactions.^{[1][2]} This property transforms the otherwise unreactive C-O bond of an alcohol precursor into a highly reactive electrophilic site, making ethyl 2-(tosyloxy)acetate a potent and precise alkylating agent for introducing an ethyl acetate fragment into a wide range of molecular scaffolds.

This guide provides a comprehensive technical overview for researchers and drug development professionals, detailing the compound's structural and physicochemical properties, a validated synthesis protocol with mechanistic insights, and its strategic applications in modern organic synthesis.

Molecular Structure and Physicochemical Properties

The foundational identity of **Ethyl 2-(p-Toluenesulfonyloxy)acetate** is defined by its structural formula and key physical characteristics. The molecule consists of an ethyl acetate core where the oxygen of the hydroxyl group (in its precursor, ethyl 2-hydroxyacetate) is esterified with p-toluenesulfonic acid.

Structural Formula: $C_{11}H_{14}O_5S$ [\[3\]](#)

Canonical SMILES: CCOC(=O)COS(=O)(=O)C1=CC=C(C=C1)C[\[3\]](#)

IUPAC Name: ethyl 2-[(4-methylphenyl)sulfonyl]oxyacetate[\[3\]](#)

A summary of its essential physicochemical data is presented below for quick reference.

Property	Value	Source
CAS Number	39794-75-7	[3] [4] [5]
Molecular Weight	258.29 g/mol	[3] [5]
Physical State	White Solid	[5]
Melting Point	-47 °C	[5]
Purity (Typical)	≥98.0% (GC)	[5]
Sensitivity	Moisture Sensitive	[5]

Synthesis: The Tosylation of Ethyl 2-Hydroxyacetate

The most direct and reliable method for preparing **ethyl 2-(p-toluenesulfonyloxy)acetate** is the tosylation of its corresponding alcohol, ethyl 2-hydroxyacetate (ethyl glycolate). This reaction exemplifies a fundamental strategy in organic synthesis: the conversion of a poor leaving group (hydroxyl, -OH) into an excellent one (tosylate, -OTs).[\[1\]](#)[\[2\]](#)

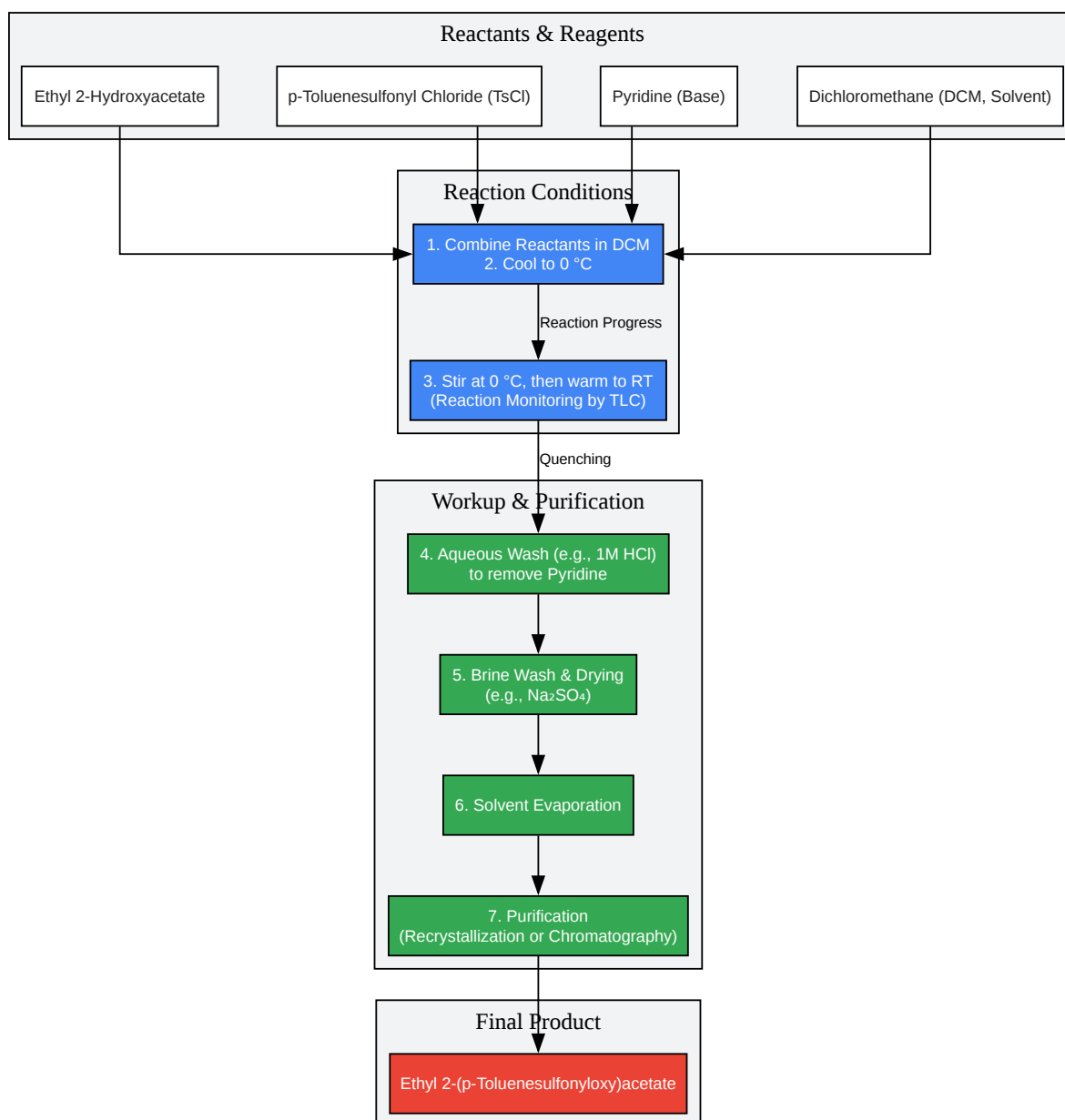
Causality of Experimental Design

The choice of reagents and conditions is dictated by the reaction mechanism. The alcohol's oxygen atom acts as a nucleophile, attacking the electrophilic sulfur atom of p-toluenesulfonyl chloride (TsCl).[\[1\]](#) This process liberates hydrochloric acid (HCl) as a byproduct. The presence of a mild organic base, such as pyridine or triethylamine, is crucial. Its primary role is not

catalytic but stoichiometric; it neutralizes the generated HCl, preventing it from protonating the starting alcohol (which would deactivate it) or participating in undesired side reactions.^{[1][6]} The reaction is initiated at 0 °C to manage the initial exotherm and ensure controlled formation of the tosylate ester, minimizing potential degradation.

Visualized Synthetic Workflow

The following diagram illustrates the key stages of the synthesis, from starting materials to the purified final product.



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- To cite this document: BenchChem. [Introduction: The Strategic Role of a Versatile Alkylating Agent]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1314657/docs#introduction-the-strategic-role-of-a-versatile-alkylating-agent>]

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